

Comparative Biological Activity Guide: (4-Isopropylphenyl)propylamine vs. Structural Analogs

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Compound of Interest

Compound Name: (4-Isopropylphenyl)propylamine

CAS No.: 1019529-87-3

Cat. No.: B1437341

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Executive Summary & Compound Identity

(4-Isopropylphenyl)propylamine refers to a class of propyl-chain substituted phenethylamines containing a lipophilic isopropyl group at the para-position of the phenyl ring. In the context of pharmaceutical research, the most significant isomer is 2-(**4-Isopropylphenyl)propylamine** (also known as

-methyl-4-isopropylphenethylamine), a key intermediate in the synthesis of CNS-active sulfonamides.

Unlike its

-methyl analog (4-Isopropylamphetamine), which follows the typical psychostimulant profile of substituted amphetamines, the

-methyl derivatives and their downstream sulfonamides have been investigated for anti-anxiety and tranquilizing properties. This guide compares the biological activity, metabolic stability, and receptor affinity potential of this compound against standard pharmacological benchmarks.

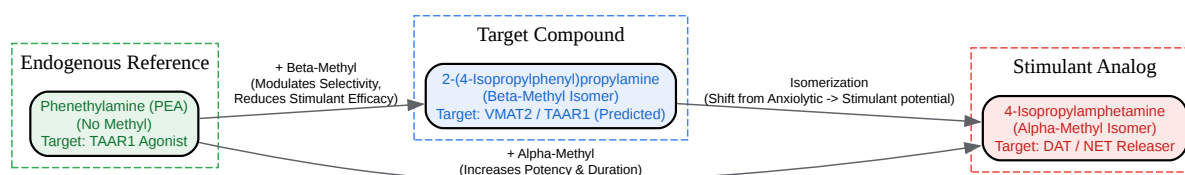
Key Compound Data

- Chemical Name: 2-(4-Isopropylphenyl)propan-1-amine (Primary Isomer of Interest)
- CAS Number: 1019529-87-3 (Generic/Isomer specific variants exist)
- Molecular Formula:
- Key Characteristic:
 - methylation provides Monoamine Oxidase (MAO) resistance distinct from
 - methylation.

Structural & Mechanistic Analysis

The biological activity of phenethylamines is strictly dictated by the length and substitution of the alkyl chain. The "propylamine" designation implies a 3-carbon chain, which allows for positional isomerism that drastically alters pharmacological targets.

Structural Comparison Diagram (Graphviz)



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Figure 1: Structural relationship showing how methyl positioning on the propyl chain shifts the pharmacological window from trace amine modulation (PEA) to reuptake inhibition (Amphetamines) and unique CNS damping effects (

-methyls).

Comparative Biological Profile

The following table contrasts **(4-Isopropylphenyl)propylamine** (specifically the -methyl isomer) with established bioactive compounds.

Table 1: Pharmacological Comparison

Feature	2-(4-Isopropylphenyl)propylamine	4-Isopropylamphetamine	Phenethylamine (PEA)	4-Isopropylphenethylamine
Structure Class	Methylphenethylamine	Methylphenethylamine	Phenethylamine	4-Substituted PEA
Primary Activity	CNS Depressant / Anxiolytic Precursor	Psychostimulant	Trace Amine Neuromodulator	Monoamine Releaser
MAO Stability	Moderate (Steric hindrance at -carbon)	High (Steric hindrance at -carbon)	Low (Rapid degradation by MAO-B)	Low to Moderate
Lipophilicity	High (4-Isopropyl group)	High	Low	Moderate
Receptor Targets	Unknown (Likely TAAR1 / Sigma)	DAT / NET / SERT	TAAR1	TAAR1 / NET
Key Reference	Patent US6525099B1 [[1]]	Shulgin Index (DOIP precursor) [[2]]	Endogenous	BenchChem / SAR Studies [[3]]

Mechanistic Insights

- **The Isopropyl Effect:** The addition of a bulky isopropyl group at the 4-position increases lipophilicity compared to unsubstituted PEA. This facilitates Blood-Brain Barrier (BBB) penetration but also increases affinity for the Serotonin Transporter (SERT) compared to dopamine, a trend seen in 4-substituted amphetamines.
- **Beta-Methylation:** Unlike

- methylation (which creates amphetamines),
- methylation does not strongly protect against deamination but alters the binding conformation.
- methyl-PEAs often exhibit reduced stimulant potency and can act as substrates for norepinephrine transporters without triggering massive release, potentially explaining the "tranquilizing" potential noted in patent literature.

Experimental Protocols

For researchers validating the activity of this compound, the following protocols ensure reproducibility.

Protocol A: Synthesis via Reductive Amination (Patent Derived)

Rationale: To isolate the specific 2-(**4-isopropylphenyl**)propylamine isomer from the nitrile precursor.

- Reagents: 2-(4-isopropylphenyl)propionitrile, Borane-methyl sulfide complex (BMS), Tetrahydrofuran (THF).
- Setup: 100 mL flask with reflux condenser, Nitrogen atmosphere.
- Procedure:
 - Dissolve 11.0 mmol of 2-(4-isopropylphenyl)propionitrile in 70 mL anhydrous THF.
 - Dropwise add 12.1 mmol Borane-methyl sulfide complex.
 - Critical Step: Heat to reflux for 3 hours. Monitor disappearance of nitrile peak () via IR spectroscopy.
 - Cool to and quench with MeOH/HCl to cleave the borane complex.

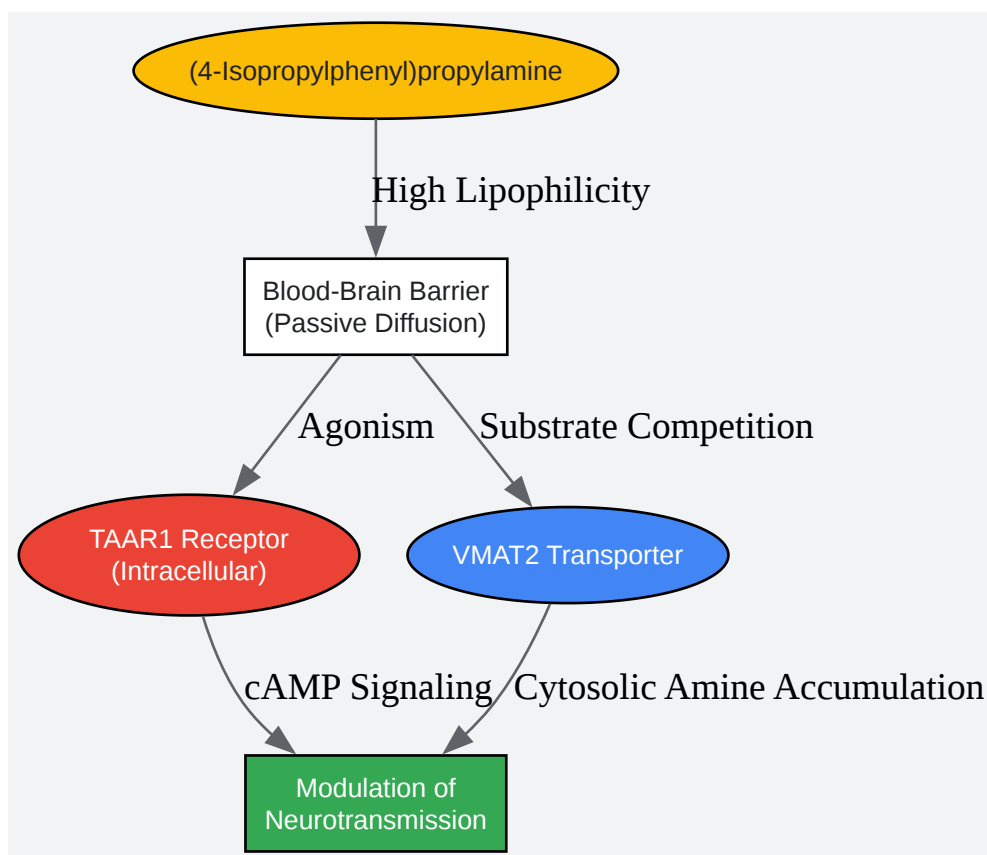
- Evaporate solvent and recrystallize the hydrochloride salt.
- Yield Check: Expect white crystalline solid. Verify structure via
 - NMR (Doublet for
 - methyl, Septet for isopropyl).

Protocol B: In Vitro Monoamine Uptake Assay

Rationale: To quantify affinity for DAT/SERT/NET transporters.

- Cell Line: HEK293 cells stably expressing human DAT, SERT, or NET.
- Ligand:
 - Dopamine,
 - Serotonin, or
 - Norepinephrine.
- Workflow:
 - Incubate cells with test compound () for 10 min at .
 - Add radioligand and incubate for 5 min.
 - Terminate reaction with ice-cold buffer.
 - Lyse cells and measure radioactivity via liquid scintillation counting.
- Analysis: Plot log-concentration vs. % uptake inhibition to determine .

Biological Pathway Diagram (Graphviz)



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Figure 2: Predicted pharmacodynamic pathway. The lipophilic nature suggests rapid BBB transit, targeting intracellular trace amine receptors (TAAR1) and vesicular transporters.

References

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